

Performance evaluation of Chimassorb 2020 against other high molecular weight HALS

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Compound of Interest

Compound Name: Chimassorb 2020

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Performance Showdown: Chimassorb 2020 Versus High Molecular Weight HALS Rivals

In the realm of polymer stabilization, the selection of a high molecular weight (HMW) Hindered Amine Light Stabilizer (HALS) is critical for ensuring the long-term durability and performance of materials subjected to environmental stressors. This guide offers a comparative evaluation of **Chimassorb 2020** against other prominent HMW HALS, providing researchers, scientists, and product development professionals with a comprehensive overview based on available experimental data.

At a Glance: Key Performance Indicators

The efficacy of a HALS is determined by its ability to mitigate degradation from UV radiation and heat, its compatibility with the polymer matrix, and its persistence within the material over time. Below is a summary of the key performance attributes of **Chimassorb 2020** and its competitors.



HALS Stabilizer	Key Features	Primary Applications
Chimassorb 2020	Excellent UV and long-term thermal stability, high extraction resistance, minimal pigment interaction.[1][2]	Polyolefins (PP, PE), polyamides, PVC, TPO roofing membranes.[1][2][3][4]
Chimassorb 944	High-performance UV stabilization, good thermal stability, low volatility.[5][6]	Polyolefins (especially fibers and films), styrenic polymers, polyamides.[5][6]
Tinuvin 770	Low molecular weight HALS, often blended with HMW HALS to create synergistic effects.	Used in combination with HMW HALS in various polymers.
Cyasorb UV-3529	Polymeric HALS with good performance in polyolefins.	Polyolefins.
Hostavin N 30	Oligomeric HALS with broad compatibility and good resistance to migration.	Polyolefins, styrenics, polyamides.
Sabostab UV 119	High molecular weight HALS with good performance in polyolefins and engineering plastics.	Polyolefins, TPO, polyamides.

Quantitative Performance Data

The following tables summarize available quantitative data from various studies. It is important to note that the data may not be directly comparable across different studies due to variations in experimental conditions.

Thermal Stability

Thermogravimetric analysis (TGA) is a standard method to assess the thermal stability of additives. A higher decomposition temperature indicates better thermal resistance.

Table 1: Thermal Decomposition Temperatures of Various HALS[7]



HALS Stabilizer	5% Weight Loss Temperature (Td5%) (°C)	10% Weight Loss Temperature (Td10%) (°C)
Chimassorb 2020	385.7	425.5
Chimassorb 944	425.5	458.7
Tinuvin 791	322.4	380.1
Tinuvin 783	341.2	410.5

Note: Tinuvin 791 is a blend of Chimassorb 944 and Tinuvin 770. Tinuvin 783 is a blend of Chimassorb 944 and Tinuvin 622. The lower thermal stability of these blends is attributed to the lower molecular weight components.[7]

Color Interaction

The interaction of HALS with pigments can affect the final color of the product. Lower color difference (Delta E) values indicate less interaction and better color retention.

Table 2: Color Yield of Red Pigmented Polypropylene Fiber[8]

HALS Stabilizer (0.15%)	Color Difference (Delta E)
Chimassorb 2020	0.3
Chimassorb 119	0.6
Chimassorb 944	10.4

Experimental Protocols

To ensure the objective evaluation of HALS performance, standardized experimental protocols are crucial. The following are summaries of key methodologies.

Accelerated Weathering

Purpose: To simulate the long-term effects of sunlight and weather in a laboratory setting.

Typical Standards: ASTM D4329, ASTM D4364, ISO 4892-2.



Methodology:

- Sample Preparation: Polymer samples containing the HALS to be tested are prepared, typically as films or plaques.
- Exposure: Samples are placed in a weathering chamber equipped with UV lamps (e.g., UVA-340 for simulating sunlight) and a system for creating moisture (e.g., condensation or water spray).
- Cycling: The exposure is conducted in cycles of UV exposure and moisture to mimic day and night conditions.
- Evaluation: The degradation of the samples is monitored over time by measuring changes in properties such as:
 - o Gloss: Measured using a gloss meter.
 - Color: Measured using a spectrophotometer (Delta E).
 - Mechanical Properties: Tensile strength, elongation at break, and impact strength are measured according to relevant ASTM or ISO standards.

Thermal Aging

Purpose: To evaluate the long-term thermal stability of polymers with HALS at elevated temperatures.

Typical Standards: ASTM D3045, ISO 188.

Methodology:

- Sample Preparation: Polymer samples with the HALS are prepared.
- Exposure: Samples are placed in a circulating air oven at a constant elevated temperature.
- Evaluation: The degradation of the samples is assessed at regular intervals by measuring:



- Time to Embrittlement: The time it takes for the sample to become brittle and crack upon bending.
- Retention of Mechanical Properties: Changes in tensile strength, elongation, and other relevant properties are measured.

Extraction Resistance

Purpose: To determine the ability of the HALS to remain within the polymer matrix, especially when in contact with liquids.

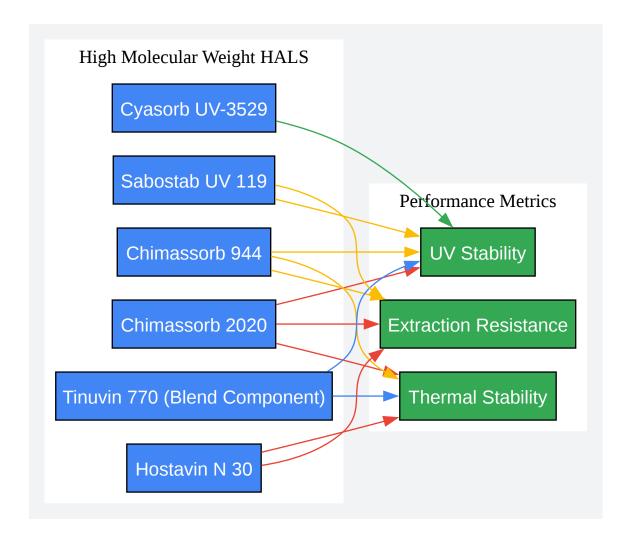
Methodology:

- Sample Preparation: Polymer samples containing a known concentration of the HALS are prepared.
- Extraction: The samples are immersed in a solvent (e.g., hexane, ethanol, or water) for a specified period at a certain temperature.
- Analysis: The concentration of the HALS in the solvent and/or remaining in the polymer is determined using analytical techniques such as:
 - High-Performance Liquid Chromatography (HPLC): A common method for quantifying the amount of HALS that has migrated into the solvent.
 - Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS): Can be used to identify and quantify the HALS remaining in the polymer.

Visualizing Performance Comparison and Experimental Workflow

To better illustrate the relationships and processes involved in evaluating HALS performance, the following diagrams are provided.

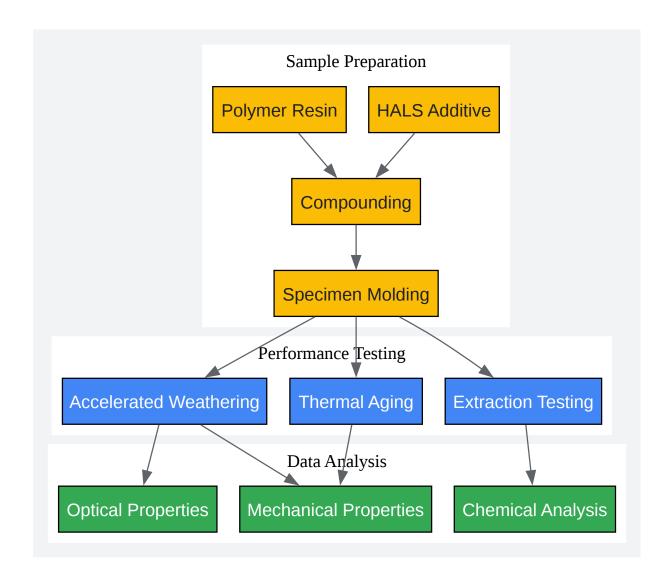




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Caption: Logical relationship of HALS performance comparison.





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Caption: Typical experimental workflow for HALS evaluation.

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